

Spectroscopic analysis of Methyl Acridine-4-carboxylate

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Compound of Interest

Compound Name: Methyl Acridine-4-carboxylate

CAS No.: 188054-45-7

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An In-depth Technical Guide to the Spectroscopic Analysis of **Methyl Acridine-4-carboxylate**

Foreword: The Rationale for a Spectroscopic Deep Dive

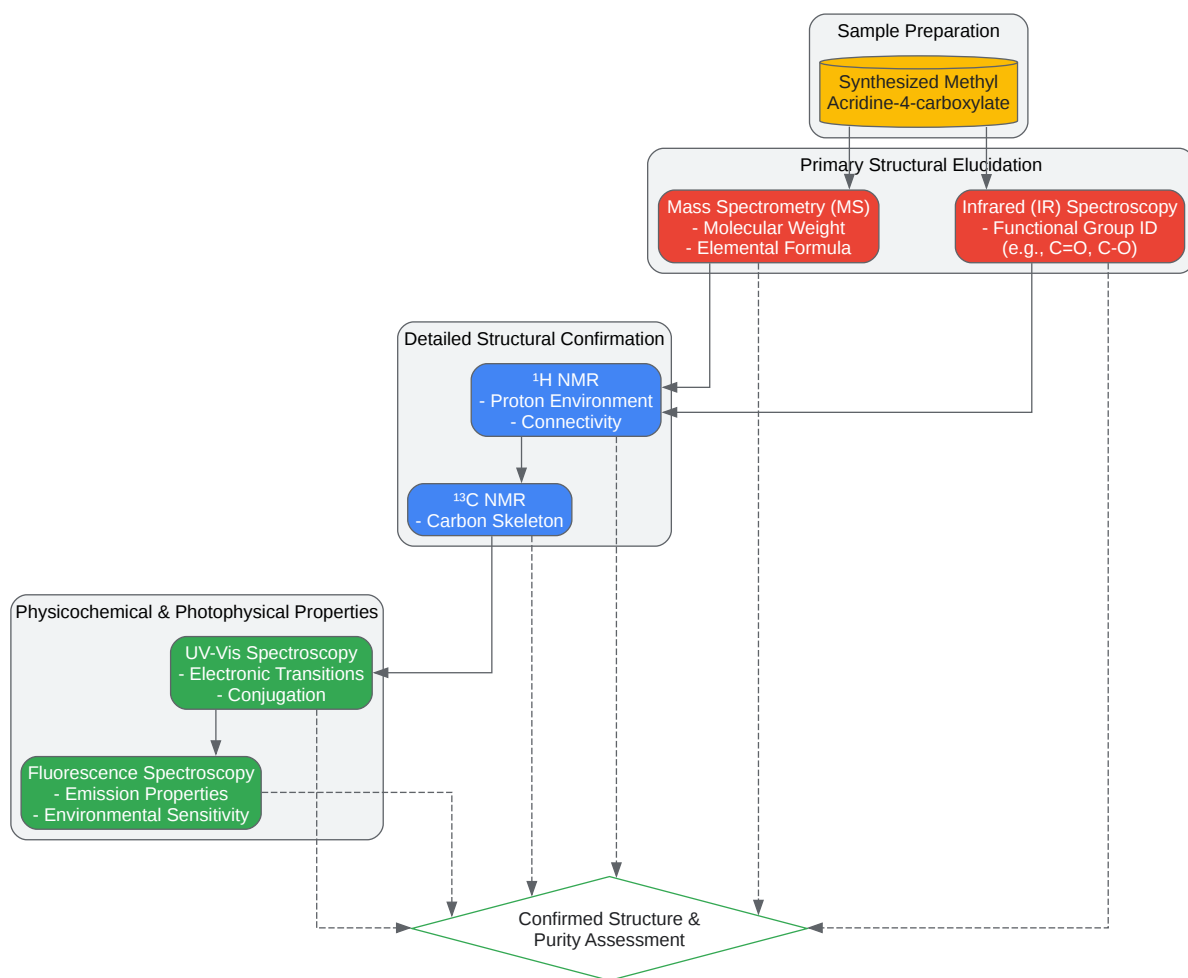
Acridine and its derivatives represent a "privileged scaffold" in medicinal chemistry. Their planar, tricyclic structure is a perfect template for DNA intercalation, leading to a rich history of development as anticancer, antiviral, and antimalarial agents.^{[1][2][3]} Compounds like N-[2-(dimethylamino)ethyl]acridine-4-carboxamide (DACA) have progressed to clinical trials, underscoring the therapeutic potential of the acridine-4-carboxamide core.^{[3][4]} **Methyl Acridine-4-carboxylate** is a fundamental derivative in this class, serving as both a key synthetic intermediate and a subject of study itself.^{[1][2]}

The precise characterization of this molecule is non-negotiable for any research or drug development program. Its biological activity is intrinsically linked to its three-dimensional structure, electronic properties, and purity. Spectroscopic analysis is the bedrock of this characterization. This guide moves beyond a simple recitation of techniques; it provides a holistic, field-tested framework for analysis. We will explore not just what to do, but why specific

experimental choices are made, ensuring that the data generated is robust, reliable, and provides a self-validating confirmation of the molecule's identity and properties.

Integrated Spectroscopic Workflow

A single spectroscopic technique is a snapshot; a multi-pronged approach provides a complete, high-definition picture. The following workflow illustrates how different analytical methods are synergistically employed to move from an unknown sample to a fully characterized molecule. Each step provides complementary information, with the collective data ensuring an unambiguous structural assignment.



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Caption: Integrated workflow for the comprehensive spectroscopic analysis of **Methyl Acridine-4-carboxylate**.

Mass Spectrometry (MS): The First Checkpoint

Expertise & Causality: Before investing time in detailed structural analysis, we must confirm the most fundamental property: the molecular weight. Mass spectrometry provides a precise and high-throughput method to verify that the synthesized compound has the correct molecular formula ($C_{15}H_{11}NO_2$). Electrospray Ionization (ESI) is a preferred technique as it is a "soft" ionization method that typically keeps the molecule intact, allowing for clear observation of the molecular ion.

Expected Data

Parameter	Expected Value	Rationale
Molecular Formula	$C_{15}H_{11}NO_2$	Derived from the known structure. [5]
Molecular Weight	237.25 g/mol	Sum of atomic weights of the constituent atoms. [5]
Observed Ion (ESI+)	m/z 238.08	$[M+H]^+$: The protonated molecular ion is the most commonly observed species in positive ion mode ESI.
Observed Ion (EI)	m/z 237.08	$[M]^+$: Electron ionization often shows the radical cation.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Dissolve approximately 0.1 mg of the compound in 1 mL of a suitable solvent like methanol or acetonitrile to create a ~100 µg/mL stock solution.
- **Dilution:** Further dilute the stock solution with the same solvent to a final concentration of 1-10 µg/mL. The goal is to avoid detector saturation.
- **Instrument Setup:**

- Set the mass spectrometer to positive ion detection mode.
- Calibrate the instrument using a known standard to ensure mass accuracy.
- Optimize parameters such as capillary voltage, cone voltage, and desolvation gas flow and temperature.
- Data Acquisition: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Analysis: Acquire the mass spectrum over a range of m/z 100-500. Identify the peak corresponding to the $[\text{M}+\text{H}]^+$ ion. High-resolution mass spectrometry (HRMS), such as on a Q-TOF instrument, can provide the exact mass to within a few parts per million, allowing for unambiguous confirmation of the elemental composition.[\[6\]](#)

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

Expertise & Causality: IR spectroscopy is a rapid, non-destructive technique that acts as a crucial quality control step. It confirms the presence of key functional groups, which for **Methyl Acridine-4-carboxylate** are the ester (carbonyl and C-O bonds) and the aromatic ring system. The presence and position of the C=O stretching vibration is a powerful diagnostic tool that immediately confirms the success of an esterification reaction. We use Attenuated Total Reflectance (ATR) as it requires minimal sample preparation and yields high-quality spectra for solid samples.

Expected Data

Wavenumber (cm ⁻¹)	Vibration Type	Rationale
3050-3100	Aromatic C-H Stretch	Characteristic of sp ² C-H bonds in the acridine ring system.[7]
~2955	Aliphatic C-H Stretch	Corresponds to the sp ³ C-H bonds of the methyl (-CH ₃) group.[7]
~1725	C=O Stretch (Ester)	A strong, sharp absorption band indicative of the carbonyl group in an aromatic ester.[7]
1500-1600	C=C & C=N Stretch	Multiple bands corresponding to the vibrations of the aromatic and heteroaromatic rings.
~1250	Asymmetric C-O-C Stretch	Characteristic of the ester linkage.

Experimental Protocol: ATR-FTIR

- **Instrument Preparation:** Record a background spectrum of the clean, empty ATR crystal. This is crucial as it is subtracted from the sample spectrum to remove interfering signals from atmospheric CO₂ and H₂O.
- **Sample Application:** Place a small amount (a few milligrams) of the solid **Methyl Acridine-4-carboxylate** powder directly onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure arm to ensure firm and uniform contact between the sample and the crystal. This is essential for achieving a strong, high-quality signal.
- **Data Acquisition:** Scan the sample over the mid-IR range (typically 4000-600 cm⁻¹). Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

- **Data Processing:** The instrument software will automatically perform the background subtraction. Analyze the resulting spectrum for the presence of the characteristic absorption bands listed above.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

Expertise & Causality: NMR is the most powerful technique for the complete structural elucidation of organic molecules in solution. ^1H NMR reveals the number of different types of protons, their electronic environment, and their connectivity through spin-spin coupling. ^{13}C NMR provides a map of the carbon skeleton. For a molecule like **Methyl Acridine-4-carboxylate**, the aromatic region of the ^1H NMR spectrum will be complex, but its pattern is a unique fingerprint for the 4-substituted acridine core. DMSO- d_6 is often a good solvent choice for acridine derivatives due to their good solubility and its ability to prevent signal overlap with the solvent peak in key regions.

Expected ^1H NMR Data (Predicted for 400 MHz in DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~8.8 - 9.2	Doublet (d) or Multiplet (m)	1H	H-5	Strongly deshielded by the adjacent nitrogen and the anisotropic effect of the neighboring ring.
~8.2 - 8.5	m	2H	H-1, H-8	Deshielded protons on the outer rings.
~7.6 - 8.0	m	4H	H-2, H-3, H-6, H-7	Remaining aromatic protons, appearing in a complex multiplet region.
~3.9 - 4.1	Singlet (s)	3H	-OCH ₃	Protons of the methyl ester group, appearing as a sharp singlet.

Expected ¹³C NMR Data (Predicted for 100 MHz in DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment	Rationale
~167	C=O	Carbonyl carbon of the ester, highly deshielded.[7]
~148 - 150	C-4a, C-8a	Quaternary carbons adjacent to the nitrogen atom.[8] Quaternary carbons often show weaker signals.[9]
~120 - 140	Aromatic C-H & C-q	Aromatic carbons of the acridine rings. The exact shifts are influenced by the substituents.
~53	-OCH ₃	Methyl carbon of the ester.

Experimental Protocol: ¹H and ¹³C NMR

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample and dissolve it in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a clean, dry NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm), if not already present in the solvent.
- **Instrument Tuning:** Insert the sample into the NMR spectrometer. The instrument must be tuned to the specific sample and locked onto the deuterium signal of the solvent. Shimming is then performed to optimize the magnetic field homogeneity, which is critical for obtaining sharp, well-resolved peaks.
- **¹H NMR Acquisition:**
 - Acquire the spectrum using a standard pulse sequence.
 - Set the spectral width to cover the expected range (e.g., 0-12 ppm).
 - The number of scans can be adjusted (e.g., 8-16) to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:**

- Acquire the spectrum using a proton-decoupled pulse sequence to ensure each unique carbon appears as a single line.
- A wider spectral width is needed (e.g., 0-200 ppm).
- Due to the low natural abundance of ^{13}C , significantly more scans are required (hundreds to thousands) to obtain a good spectrum.
- Data Processing: Fourier transform the raw data (FID). Phase the spectrum and perform baseline correction. Integrate the ^1H NMR signals and reference the spectra to the TMS peak.

UV-Visible and Fluorescence Spectroscopy: Probing Electronic Properties

Expertise & Causality: The extended π -conjugated system of the acridine core gives rise to characteristic electronic transitions that can be probed by UV-Vis spectroscopy.[\[10\]](#) These spectra are sensitive to substitution and the solvent environment.[\[11\]](#) Acridines are also famously fluorescent, a property that is central to their use as biological probes.[\[12\]](#) Analyzing both absorption and emission provides insight into the molecule's photophysical behavior. This is particularly relevant for applications involving DNA binding, where changes in the absorption (hypochromism) and fluorescence (quenching) upon titration with DNA can confirm interaction.[\[13\]](#)[\[14\]](#)

Expected Data (in Ethanol)

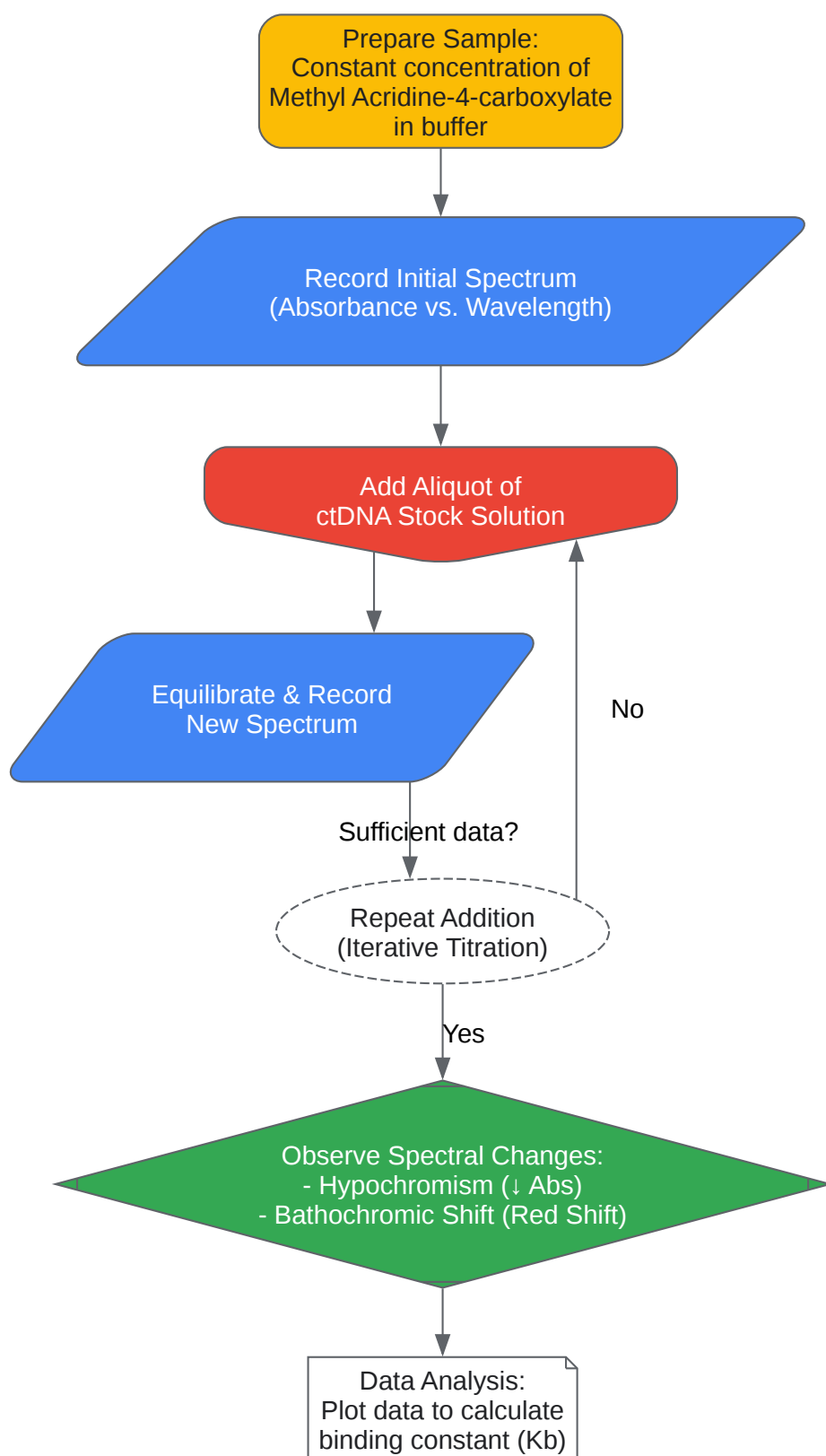
Technique	Parameter	Expected Value	Rationale
UV-Vis	λ_{max}	350-450 nm	Corresponds to the characteristic $\pi \rightarrow \pi^*$ transitions of the acridine chromophore. [10]
Fluorescence	$\lambda_{\text{emission}}$	$> \lambda_{\text{max}}$	Emission occurs at a longer wavelength than absorption (Stokes shift).

Experimental Protocol: UV-Vis Absorption

- Solvent Selection: Choose a UV-grade solvent in which the compound is soluble (e.g., ethanol, acetonitrile).
- Stock Solution: Prepare a concentrated stock solution (e.g., 1 mM) by accurately weighing the compound and dissolving it in a precise volume of the chosen solvent.
- Working Solution: Dilute the stock solution to prepare a working solution with an absorbance maximum below 1.0 AU (Absorbance Units) to ensure adherence to the Beer-Lambert law. A typical concentration is around 10-20 μ M.
- Data Acquisition:
 - Use a dual-beam spectrophotometer. Fill one cuvette with the pure solvent (the "blank") and another with the sample solution.
 - Record the absorption spectrum over a range of 200-500 nm.[\[11\]](#)
 - The instrument software will automatically subtract the blank spectrum.

Advanced Application: DNA Binding Analysis Workflow

The interaction of acridine derivatives with DNA is a cornerstone of their biological activity. A UV-Vis titration experiment is a classic method to observe and quantify this binding.



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Caption: Workflow for a DNA titration experiment using UV-Vis spectroscopy to probe intercalation.^{[14][15]}

Conclusion

The spectroscopic analysis of **Methyl Acridine-4-carboxylate** is a systematic process where each technique provides a crucial piece of the puzzle. Mass spectrometry confirms the molecular weight. IR spectroscopy validates the presence of essential functional groups. ¹H and ¹³C NMR spectroscopy provide an unambiguous and detailed map of the molecular structure. Finally, UV-Vis and fluorescence spectroscopy characterize the electronic and photophysical properties that are often linked to the molecule's function. By following this integrated and self-validating workflow, researchers and drug development professionals can establish the identity, purity, and fundamental properties of this important acridine derivative with the highest degree of scientific confidence.

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